

Application Notes and Protocols for Preparing Cetirizine Methyl Ester Stock Solutions

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Compound of Interest

Compound Name: *Cetirizine methyl ester*

Cat. No.: *B192749*

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Introduction

Cetirizine methyl ester is primarily known as an impurity and a metabolite of Cetirizine, a second-generation antihistamine that acts as a selective histamine H1-receptor antagonist.^[1] Accurate preparation of stock solutions is critical for reliable and reproducible experimental results in research and drug development settings. These application notes provide detailed protocols for the preparation, storage, and handling of **Cetirizine methyl ester** stock solutions for both in vitro and in vivo studies.

Physicochemical Properties

A summary of the key physical and chemical properties of **Cetirizine methyl ester** is essential for proper handling and solution preparation.

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₇ ClN ₂ O ₃	[1] [2] [3]
Molecular Weight	402.91 g/mol	[1] [2] [4] [5]
CAS Number	83881-46-3	[1] [3] [6]
Appearance	Light yellow to yellow oil	[1]
Purity	>95% (typical)	[1]

Solubility Data

The choice of solvent is crucial for preparing a stable and clear stock solution. **Cetirizine methyl ester** exhibits poor aqueous solubility.

Solvent	Solubility	Comments	Reference
DMSO	100 mg/mL (248.19 mM)	Requires sonication to dissolve. Use of newly opened, anhydrous DMSO is recommended as the compound is hygroscopic.	[1]
Water	< 0.1 mg/mL	Considered insoluble.	[1]

Experimental Protocols

Protocol for Preparing a High-Concentration Stock Solution (e.g., in DMSO)

This protocol outlines the steps for preparing a concentrated stock solution for subsequent dilution into experimental media.

Materials:

- **Cetirizine methyl ester** (pure form)
- Anhydrous Dimethyl Sulfoxide (DMSO), newly opened
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Sonicator or vortex mixer
- Calibrated pipettes

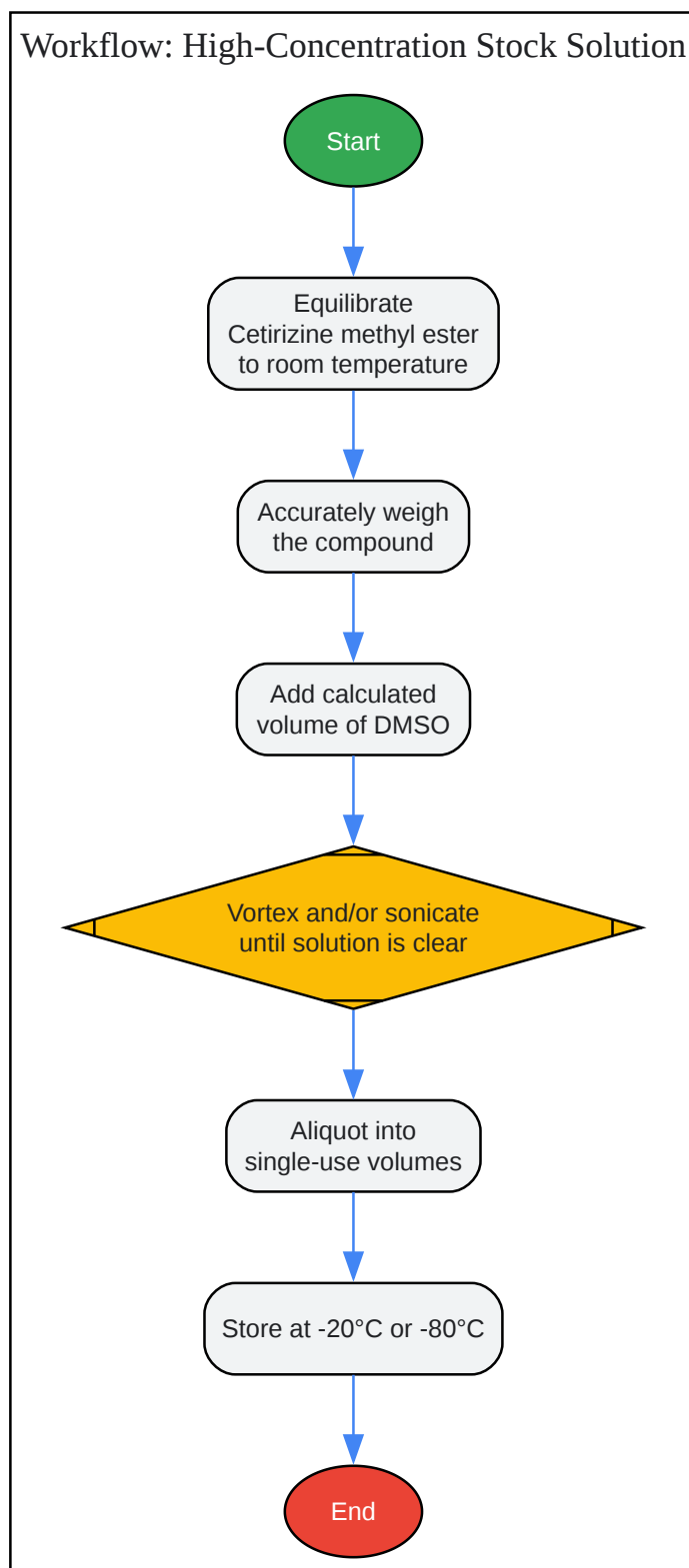
Procedure:

- **Pre-Weighing Preparation:** Allow the vial of **Cetirizine methyl ester** to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired mass of **Cetirizine methyl ester** in a sterile tube.
- **Solvent Addition:** Using a calibrated pipette, add the calculated volume of DMSO to achieve the target concentration. Refer to the table below for common concentrations.
- **Dissolution:** Cap the tube securely and vortex thoroughly. If necessary, use a sonicator to aid dissolution until the solution is clear.^[1]
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots under the appropriate conditions as detailed in the storage section.

Stock Solution Preparation Table (for DMSO):

Target Concentration	Mass: 1 mg	Mass: 5 mg	Mass: 10 mg
1 mM	2.4819 mL	12.4097 mL	24.8194 mL
5 mM	0.4964 mL	2.4819 mL	4.9639 mL
10 mM	0.2482 mL	1.2410 mL	2.4819 mL

Table data derived from supplier information.[1]



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Caption: Workflow for preparing a high-concentration stock solution.

Protocol for Preparing a Working Solution for In Vivo Experiments

For in vivo studies, a multi-solvent system is often required to ensure solubility and biocompatibility. The following is a sample protocol.

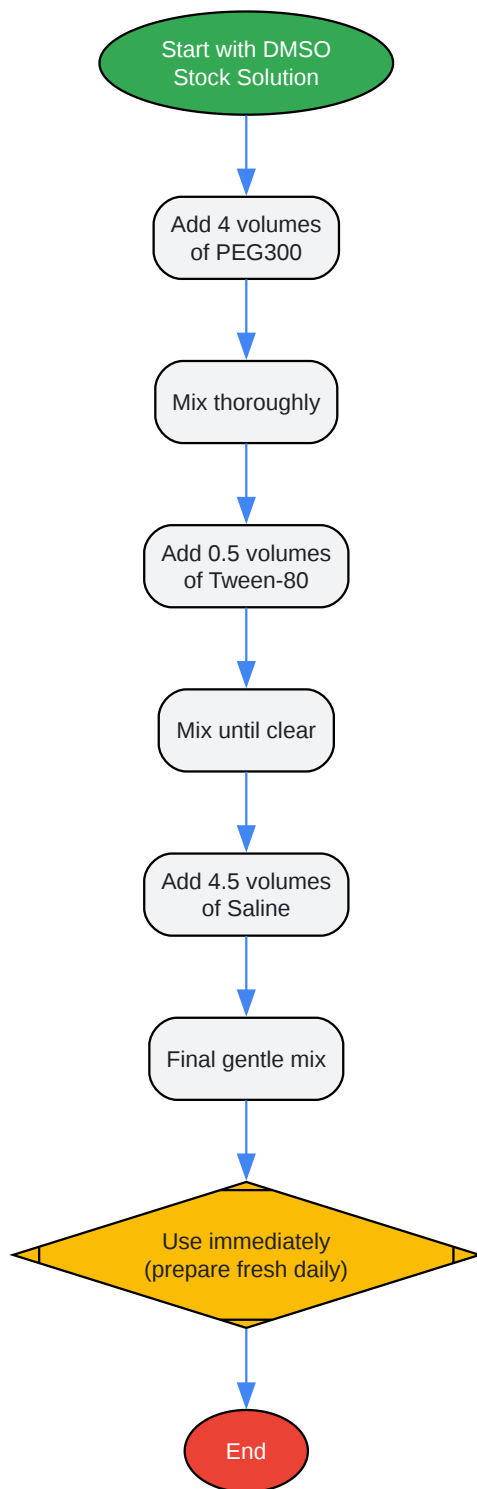
Materials:

- Concentrated **Cetirizine methyl ester** stock solution in DMSO (e.g., 25 mg/mL)
- PEG300
- Tween-80
- Saline (0.9% NaCl in sterile water)
- Sterile tubes and calibrated pipettes

Procedure:

- Initial Dilution: In a sterile tube, add the required volume of the DMSO stock solution.
- Add PEG300: Add four volumes of PEG300 for every one volume of DMSO stock solution (e.g., for 100 μ L of DMSO stock, add 400 μ L of PEG300).
- Mix: Mix the solution thoroughly until uniform.
- Add Tween-80: Add 0.5 volumes of Tween-80 (e.g., 50 μ L).
- Mix Again: Mix thoroughly until the solution is clear.
- Final Dilution: Add 4.5 volumes of saline to reach the final desired concentration (e.g., 450 μ L).
- Final Mix and Use: Mix the final solution gently but thoroughly. It is strongly recommended to prepare this working solution fresh on the day of use.[\[1\]](#)

Workflow: In Vivo Working Solution Preparation

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